

# Sodium Bismuth Tartrate: Application Notes and Protocols in Organic Synthesis

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Sodium bismuth tartrate*

Cat. No.: *B196111*

[Get Quote](#)

## Introduction

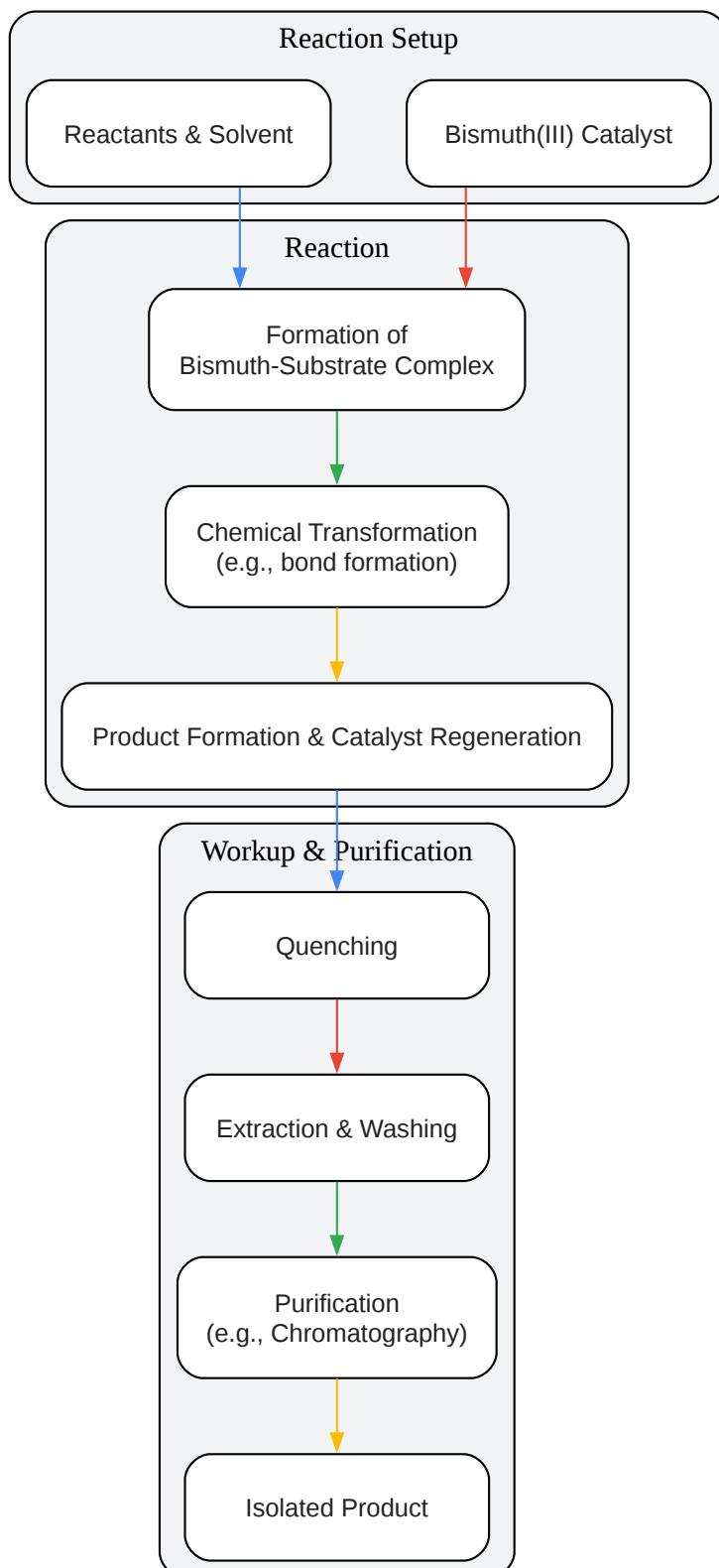
**Sodium bismuth tartrate** (CAS 31586-77-3) is a coordination complex of bismuth, sodium, and tartaric acid.<sup>[1]</sup> While it has historical and ongoing applications in the biomedical field, particularly for gastrointestinal ailments, its use as a reagent in mainstream organic synthesis is not well-documented in scientific literature.<sup>[1][2]</sup> Extensive searches for specific applications, detailed experimental protocols, and quantitative data for **sodium bismuth tartrate** as a catalyst or reagent in organic transformations have yielded limited results.

However, the broader class of bismuth(III) compounds has garnered significant attention as versatile, non-toxic, and environmentally benign Lewis acid catalysts for a wide range of organic reactions.<sup>[3]</sup> Furthermore, a related compound, sodium bismuthate ( $\text{NaBiO}_3$ ), is a known oxidizing agent in organic chemistry.<sup>[4]</sup> This document provides an overview of the catalytic potential of bismuth compounds in organic synthesis and details the application of sodium bismuthate as an illustrative example of a bismuth-based reagent.

## General Principles of Bismuth Catalysis in Organic Synthesis

Bismuth(III) salts are attractive catalysts due to their low toxicity, stability in air and moisture, and their ability to act as effective Lewis acids.<sup>[3]</sup> The catalytic activity stems from the bismuth center's ability to coordinate with and activate various functional groups.

A general workflow for a bismuth-catalyzed organic reaction can be visualized as follows:



[Click to download full resolution via product page](#)

Caption: General workflow for a bismuth-catalyzed organic synthesis.

## Application Note: Sodium Bismuthate as an Oxidizing Agent

While not **sodium bismuth tartrate**, sodium bismuthate ( $\text{NaBiO}_3$ ) serves as a potent and selective oxidizing agent for various organic functional groups. It is particularly effective for the oxidation of alcohols to their corresponding carbonyl compounds.[\[4\]](#)

Key Features:

- Selectivity: Can selectively oxidize primary and secondary alcohols.
- Mild Conditions: Reactions are often carried out at room temperature.
- Green Chemistry: Bismuth compounds are generally considered environmentally benign.

## Experimental Protocol: Oxidation of Benzyl Alcohol using Sodium Bismuthate

This protocol is adapted from a representative procedure for the oxidation of alcohols using sodium bismuthate.[\[4\]](#)

Materials:

- Benzyl alcohol
- Glacial acetic acid
- Sodium bismuthate ( $\text{NaBiO}_3$ )
- 3.33 M Phosphoric acid
- Saturated solution of 2,4-dinitrophenylhydrazine in sulfuric acid and alcohol
- Round-bottomed flask (100 mL)
- Magnetic stirrer and stir bar

**Procedure:**

- To a 100 mL round-bottomed flask equipped with a magnetic stir bar, add benzyl alcohol (0.01 mol, 1.08 g) and glacial acetic acid (15 mL).
- Add sodium bismuthate (0.01 mol, 2.80 g) to the solution.
- Stir the reaction mixture at room temperature for 72 hours.
- After the reaction is complete, precipitate the bismuth salts by adding 5-6 mL of 3.33 M phosphoric acid.
- Filter the mixture to remove the precipitated bismuth salts.
- To the filtrate, add an excess of a saturated solution of 2,4-dinitrophenylhydrazine in sulfuric acid and alcohol to form the 2,4-dinitrophenylhydrazone derivative of the product.
- Allow the mixture to stand in a refrigerator for approximately 24 hours to ensure complete precipitation of the derivative.
- Collect the precipitated 2,4-dinitrophenylhydrazone by filtration, dry it, and weigh it.
- Recrystallize the derivative from acetic acid and determine its melting point for characterization.

## Quantitative Data

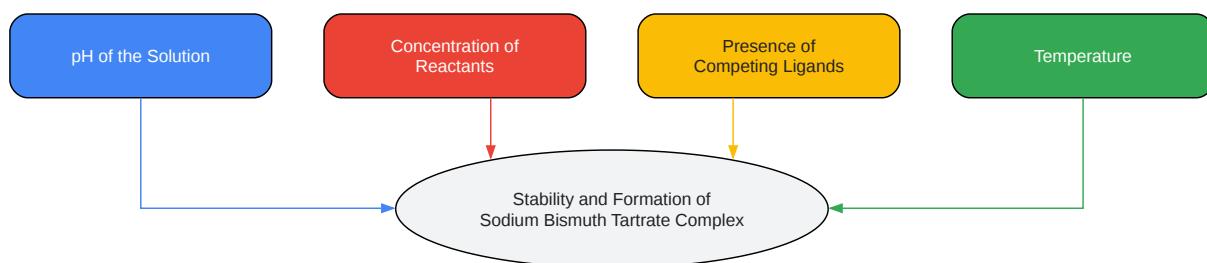
The following table summarizes the results for the oxidation of various alcohols using sodium bismuthate, as reported in the literature.[\[4\]](#)

Alcohol	Product	Reaction Time (days)	Yield of DNP Derivative (%)
Benzyl alcohol	Benzaldehyde	3	85
1-Phenylethanol	Acetophenone	3	78
Cyclohexanol	Cyclohexanone	4	60
2-Butanol	2-Butanone	5	55

Note: Yields are reported for the isolated 2,4-dinitrophenylhydrazone (DNP) derivatives of the corresponding carbonyl products.

## Logical Relationship: Factors Influencing Bismuth Tartrate Complex Formation

The formation and stability of **sodium bismuth tartrate** complexes are influenced by several factors, which are crucial for its preparation and potential (though underexplored) reactivity.



[Click to download full resolution via product page](#)

Caption: Key factors influencing the formation of **sodium bismuth tartrate**.

Conclusion

While **sodium bismuth tartrate** itself does not appear to be a common reagent in organic synthesis based on available literature, the broader family of bismuth compounds presents a rich and growing area of research. Bismuth(III) salts are established as effective, non-toxic Lewis acid catalysts for a variety of organic transformations. For researchers interested in bismuth-mediated reactions, exploring other commercially available bismuth salts like bismuth(III) chloride, bismuth(III) nitrate, or bismuth(III) triflate may prove more fruitful. The provided information on sodium bismuthate serves as a relevant example of the utility of bismuth-based reagents in organic oxidation reactions. Further investigation into the catalytic potential of specifically **sodium bismuth tartrate** could be a novel area of research.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Sodium Bismuth Tartrate|CAS 31586-77-3|Research Compound [benchchem.com]
- 2. mdpi.com [mdpi.com]
- 3. Bismuth sodium tartrate | C4H2BiNaO6 | CID 76971117 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. dergipark.org.tr [dergipark.org.tr]
- To cite this document: BenchChem. [Sodium Bismuth Tartrate: Application Notes and Protocols in Organic Synthesis]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b196111#sodium-bismuth-tartrate-as-a-reagent-in-organic-synthesis>]

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)